

# A Technical Guide to N-Acetylglycine-d2: Suppliers and Quality Specifications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-Acetylglycine-d2

Cat. No.: B12376761

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For researchers, scientists, and professionals in drug development, sourcing high-quality deuterated compounds is a critical step in ensuring the accuracy and reliability of experimental results. **N-Acetylglycine-d2**, a deuterated analog of N-Acetylglycine, serves as a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for mass spectrometry-based quantification. This technical guide provides an in-depth overview of commercially available **N-Acetylglycine-d2**, its quality specifications, and a typical workflow for its quality control analysis.

## Supplier and Quality Specifications

The following table summarizes the availability and quality specifications of deuterated N-Acetylglycine from various suppliers. It is important to note that while the focus of this guide is **N-Acetylglycine-d2**, some suppliers primarily offer other deuterated forms, such as N-Acetylglycine-d5. Researchers should carefully consider the isotopic labeling pattern required for their specific application.

Supplier	Product Name	CAS Number	Chemical Purity	Isotopic Purity	Available Forms
MedChemExpress	N-Acetylglycine-d2 (Aceturic acid-d2)	Not specified	≥98%	Not specified	Solid
N-Acetylglycine-d5 (Aceturic acid-d5)	1219805-82-9	99.0%	Not specified	Solid	
LGC Standards	N-Acetyl-d3-glycine-2,2-d2 (N-Acetylglycine-d5)	1219805-82-9	min 98%	98 atom % D	Neat
InvivoChem	N-Acetylglycine-d5	1219805-82-9	≥98%	Not specified	Solid
Sigma-Aldrich	N-Acetylglycine-d5	1219805-82-9	98%	Not specified	Solid

Note: Researchers should always request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain the most accurate and detailed quality control data. A typical CoA for a related compound, N-Acetyl-L-cysteine, includes tests for appearance, purity (e.g., by titration or chromatography), optical rotation, solubility, and limits for impurities such as chlorides, sulfates, heavy metals, and arsenic<sup>[1]</sup>.

## Experimental Protocols: A Representative Quality Control Workflow

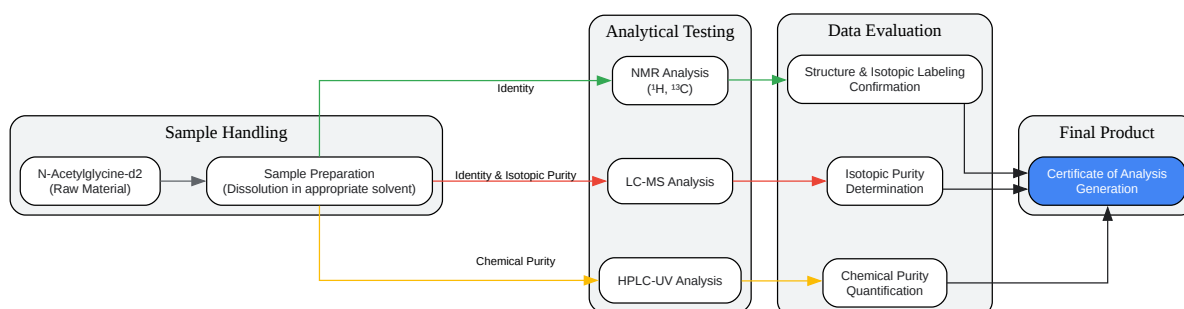
While specific, detailed experimental protocols for the quality control of **N-Acetylglycine-d2** are proprietary to the manufacturers, a general workflow can be constructed based on standard

analytical techniques for deuterated compounds. The primary goals of these analyses are to confirm the chemical identity and purity of the compound, as well as to determine its isotopic purity and the location of the deuterium labels.

Key analytical methods include:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the chemical structure of the molecule. The absence or significant reduction of signals at specific positions in the  $^1\text{H}$  NMR spectrum, compared to the non-deuterated standard, confirms the location of deuterium labeling. Quantitative NMR (qNMR) can also be employed to assess purity.<sup>[2]</sup>
- **Mass Spectrometry (MS):** Coupled with either Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS), this technique is crucial for confirming the molecular weight of the deuterated compound and assessing its isotopic distribution. High-resolution mass spectrometry (HRMS) can provide highly accurate mass measurements to confirm the elemental composition.
- **High-Performance Liquid Chromatography (HPLC):** HPLC with a suitable detector (e.g., UV, MS) is used to determine the chemical purity of the compound by separating it from any non-deuterated starting material or other impurities.

Below is a diagram illustrating a typical experimental workflow for the quality control analysis of **N-Acetylglycine-d2**.



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Caption: Quality control workflow for **N-Acetylglycine-d2**.

## Synthesis of N-Acetylglycine

The synthesis of the non-deuterated parent compound, N-Acetylglycine, is typically achieved through the acetylation of glycine. A common laboratory method involves reacting glycine with acetic anhydride in an aqueous or glacial acetic acid medium.[3] For the synthesis of **N-Acetylglycine-d2**, deuterated glycine or a deuterated acetylating agent would be used. Industrial synthesis routes may involve the reaction of paraformaldehyde, an amide, and carbon monoxide in the presence of a cobalt-containing catalyst.[4][5] The purification of the final product often involves recrystallization from water or a mixture of ethanol and ether.

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## References

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#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)